

# Cost-Effectiveness Analysis of Selected Antiseizure Medications

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## Compound Focus: Primidone

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The table below summarizes a 2025 cost-effectiveness analysis of 10 antiseizure medications (ASMs) as first-line monotherapy for newly diagnosed focal epilepsy from a U.S. societal perspective. Lacosamide was used as the reference control. Notably, **primidone** was not part of this analysis [1].

**Table: Lifetime Cost-Effectiveness of Antiseizure Medications for Focal Epilepsy (Monotherapy) [1]**

Antiseizure Medication (ASM)	Cost-Effectiveness Ranking (1 = Best)	Incremental Cost-Effectiveness Ratio (ICER) vs. Carbamazepine
Carbamazepine (CBZ)	1	(Baseline)
Oxcarbazepine (OXC)	2	\$334,703.50 per QALY
Phenytoin (PHT)	3	\$325,610.99 per QALY
Valproic Acid (VPA)	4	(Less effective than CBZ)
Levetiracetam (LEV)	5	(Less effective than CBZ)
Phenobarbitone (PHB)	6	\$3,037,148.62 per QALY
Lacosamide (LCM)	7	\$1,178,954.91 per QALY

Antiseizure Medication (ASM)	Cost-Effectiveness Ranking (1 = Best)	Incremental Cost-Effectiveness Ratio (ICER) vs. Carbamazepine
Lamotrigine (LTG)	8	(Less effective than CBZ)
Topiramate (TPM)	9	(Less effective than CBZ)
Gabapentin (GBP)	10	(Less effective than CBZ)
Zonisamide (ZNS)	11	\$108,153,360.85 per QALY

**Key Findings:** The study concluded that among the ASMs analyzed, **carbamazepine was the most cost-effective option**. Most traditional ASMs were found to be more cost-effective than newer ASMs, with oxcarbazepine being a notable exception [1].

## Efficacy and Tolerability Comparisons Involving Primidone

While a formal cost-effectiveness analysis for **primidone** is lacking, some studies compare its efficacy and tolerability with other drugs.

- **Comparison with Valproate as Add-On Therapy:** A 2009 randomized controlled trial compared add-on valproate (VPA) with add-on **primidone** (PRM) in patients with partial epilepsy who were unresponsive to carbamazepine (CBZ). The study found that a significantly higher proportion of patients on the **CBZ/VPA combination achieved a greater than 50% reduction in seizure frequency (51%)** compared to those on the **CBZ/PRM combination (34%)**. There was no significant difference in the percentage of patients who became seizure-free or in treatment withdrawals due to adverse effects [2] [3].
- **Systematic Review of Refractory Epilepsy:** A 2013 network meta-analysis reviewed the efficacy and tolerability of anti-epileptic drugs for refractory epilepsy. It noted that direct head-to-head drug comparison trials were scarce, with only three identified among 43 eligible studies. At that time, the analysis could not establish a firm hierarchy between all drugs based on efficacy or tolerability, though

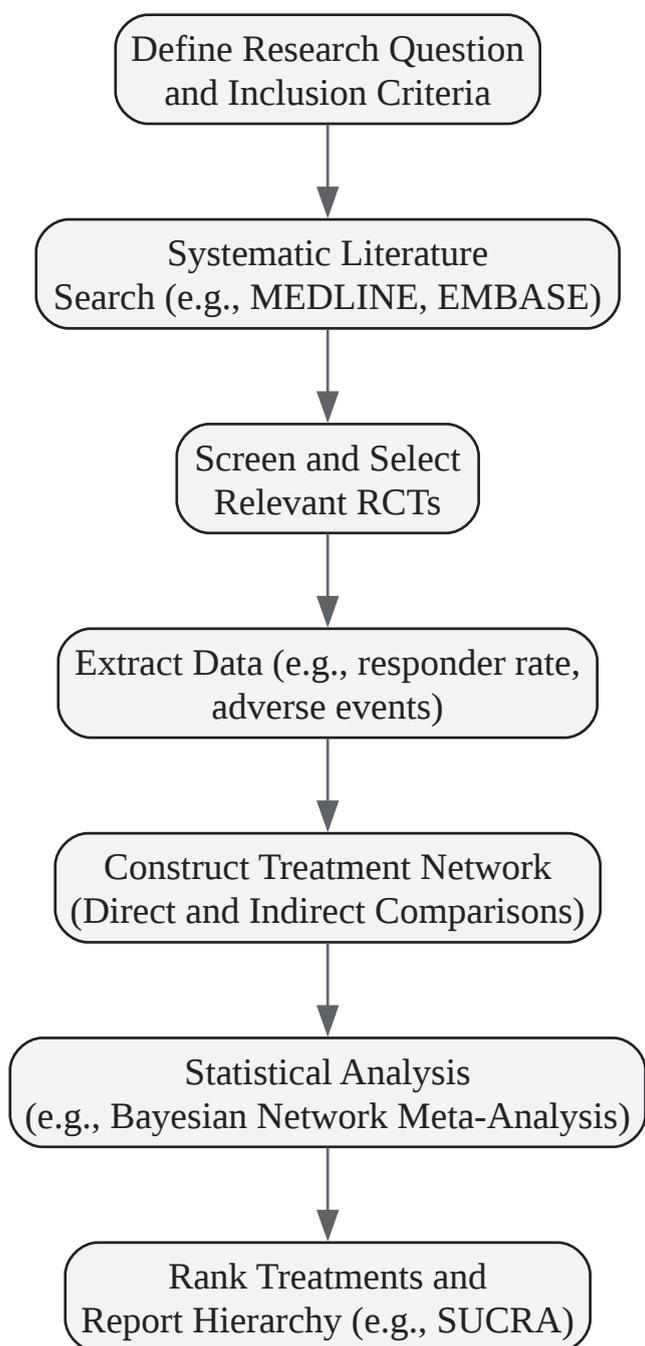
it prioritized certain drugs like sodium valproate and levetiracetam based on a balance of efficacy and tolerability [4].

## Methodologies for Cost-Effectiveness and Comparative Analysis

For researchers designing such comparison studies, the search results highlight two key methodological approaches.

- **Cost-Effectiveness Analysis Using a Markov Model:** The 2025 study employed a **Markov model** to evaluate lifetime cost-effectiveness [1]. This is a common analytical technique in health economics. The model simulated disease progression over a lifetime, with a cycle length of six months. It incorporated data on drug effectiveness, costs, and health state utilities (Quality-Adjusted Life Years, or QALYs) from published literature. The results were tested for robustness using one-way and probabilistic sensitivity analyses [1].
- **Indirect Treatment Comparison (ITC):** In the absence of direct head-to-head trials, **Indirect Treatment Comparison** provides a means to compare the efficacy and tolerability of different drugs. This method was used in a review comparing newer ASDs to levetiracetam [5] and was discussed in the 2013 network meta-analysis [4]. ITC uses a common comparator (like placebo) to estimate the relative effects of interventions that have not been directly compared in clinical trials.

The following diagram illustrates the workflow for conducting a network meta-analysis, which is a form of ITC.



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